

The Mechanism of Action of BTB06584: A Technical Guide

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Compound of Interest

Compound Name: *BTB06584*
CAS No.: *219793-45-0*
Cat. No.: *B1667961*

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Abstract

BTB06584 is a novel small molecule that acts as a selective, IF1-dependent inhibitor of the mitochondrial F1Fo-ATPase. Under conditions of cellular stress, such as ischemia, the F1Fo-ATPase can reverse its function, hydrolyzing ATP and contributing to cellular energy depletion and death. **BTB06584** specifically targets this reverse activity, preserving cellular ATP levels and offering a promising therapeutic strategy for ischemia-related injuries and potentially other pathologies involving mitochondrial dysfunction. This guide provides a comprehensive overview of the mechanism of action of **BTB06584**, detailing the supporting experimental data and protocols.

Introduction

The mitochondrial F1Fo-ATPase is a fundamental enzyme responsible for the majority of cellular ATP synthesis. It utilizes the proton motive force generated by the electron transport chain to drive the phosphorylation of ADP. However, under ischemic conditions where the proton motive force collapses, the F1Fo-ATPase can reverse its operation, becoming a potent

ATPase that depletes cellular ATP reserves. This reversal contributes significantly to the pathophysiology of ischemic injury.

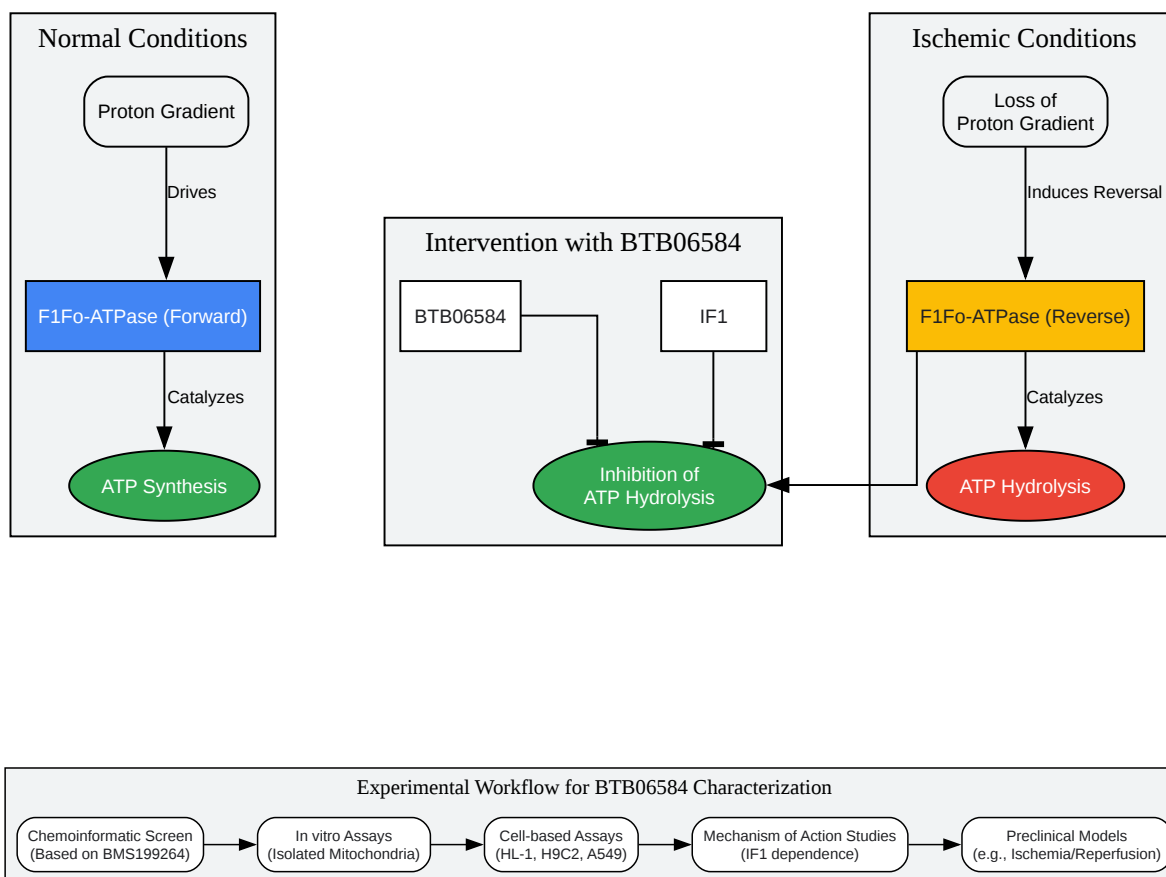
BTB06584 has emerged as a key pharmacological tool and potential therapeutic agent that selectively inhibits this detrimental ATP hydrolysis without affecting forward ATP synthesis.[1][2][3][4][5] Its mechanism is intricately linked to the endogenous inhibitor protein, IF1, which naturally regulates the F1Fo-ATPase activity.[1][2][3][4]

Core Mechanism of Action

BTB06584's primary mechanism of action is the selective inhibition of the F1Fo-ATPase's hydrolytic activity in an IF1-dependent manner.[1][3] This selectivity is crucial as it avoids the toxicity associated with non-selective inhibitors that block both ATP synthesis and hydrolysis.

Signaling Pathway Under Normal and Ischemic Conditions

Under normal physiological conditions, the F1Fo-ATPase synthesizes ATP. During ischemia, the enzyme reverses, and **BTB06584**, in conjunction with IF1, inhibits this ATP hydrolysis.



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